

Essential Safety and Operational Guidance for Handling Acid-PEG5-C2-Boc

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Compound of Interest

Compound Name: Acid-PEG5-C2-Boc

Cat. No.: B15620533

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This document provides crucial safety, logistical, and operational information for **Acid-PEG5-C2-Boc**, a PEG-based PROTAC linker. By adhering to these guidelines, you can ensure a secure laboratory environment and the reliable application of this compound in your research.

Immediate Safety Information

Acid-PEG5-C2-Boc is classified with acute oral toxicity (Category 4) and is very toxic to aquatic life with long-lasting effects (Category 1 for both acute and chronic aquatic toxicity).^[1] Therefore, it is imperative to handle this compound with care to avoid ingestion and release into the environment.

Hazard Identification and Precautionary Statements:

Hazard Statement	GHS Classification	Precautionary Statements
H302: Harmful if swallowed.	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling. [1]
P270: Do not eat, drink or smoke when using this product. [1]		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1]		
P330: Rinse mouth. [1]		
H410: Very toxic to aquatic life with long lasting effects.	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment. [1]
P391: Collect spillage. [1]		
P501: Dispose of contents/container to an approved waste disposal plant. [1]		

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Acid-PEG5-C2-Boc** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	Disposable nitrile gloves are recommended for handling this substance. Inspect gloves for any tears or perforations before use and change them immediately if they become contaminated.
Eye and Face Protection	Safety Glasses/Goggles	ANSI Z87.1-compliant safety glasses with side shields are mandatory. In situations where there is a risk of splashing, chemical splash goggles should be worn.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect skin and clothing from accidental splashes. Ensure the coat is fully buttoned.
Respiratory Protection	Not generally required	Work in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of any potential aerosols or vapors.

Operational Plan: Handling and Storage

Handling:

- Always handle **Acid-PEG5-C2-Boc** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.

- Do not eat, drink, or smoke in the area where the chemical is being handled.
- Wash hands thoroughly with soap and water after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Recommended storage temperatures are -20°C for long-term storage (up to 3 years in pure form) and 4°C for shorter-term storage (up to 2 years).^[2]
- If stored in solvent, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.^[2]

Disposal Plan

Proper disposal of **Acid-PEG5-C2-Boc** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: Dispose of unused or waste **Acid-PEG5-C2-Boc** through a licensed and approved waste disposal company. Do not dispose of it down the drain or in regular trash.^[1]
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Dispose of the rinsed containers in accordance with local, state, and federal regulations.

Experimental Protocol: Conjugation of Acid-PEG5-C2-Boc to a Primary Amine-Containing Ligand

This protocol provides a general procedure for the conjugation of **Acid-PEG5-C2-Boc** to a ligand containing a primary amine, a common step in the synthesis of PROTACs.

Materials:

- **Acid-PEG5-C2-Boc**
- Amine-containing ligand of interest

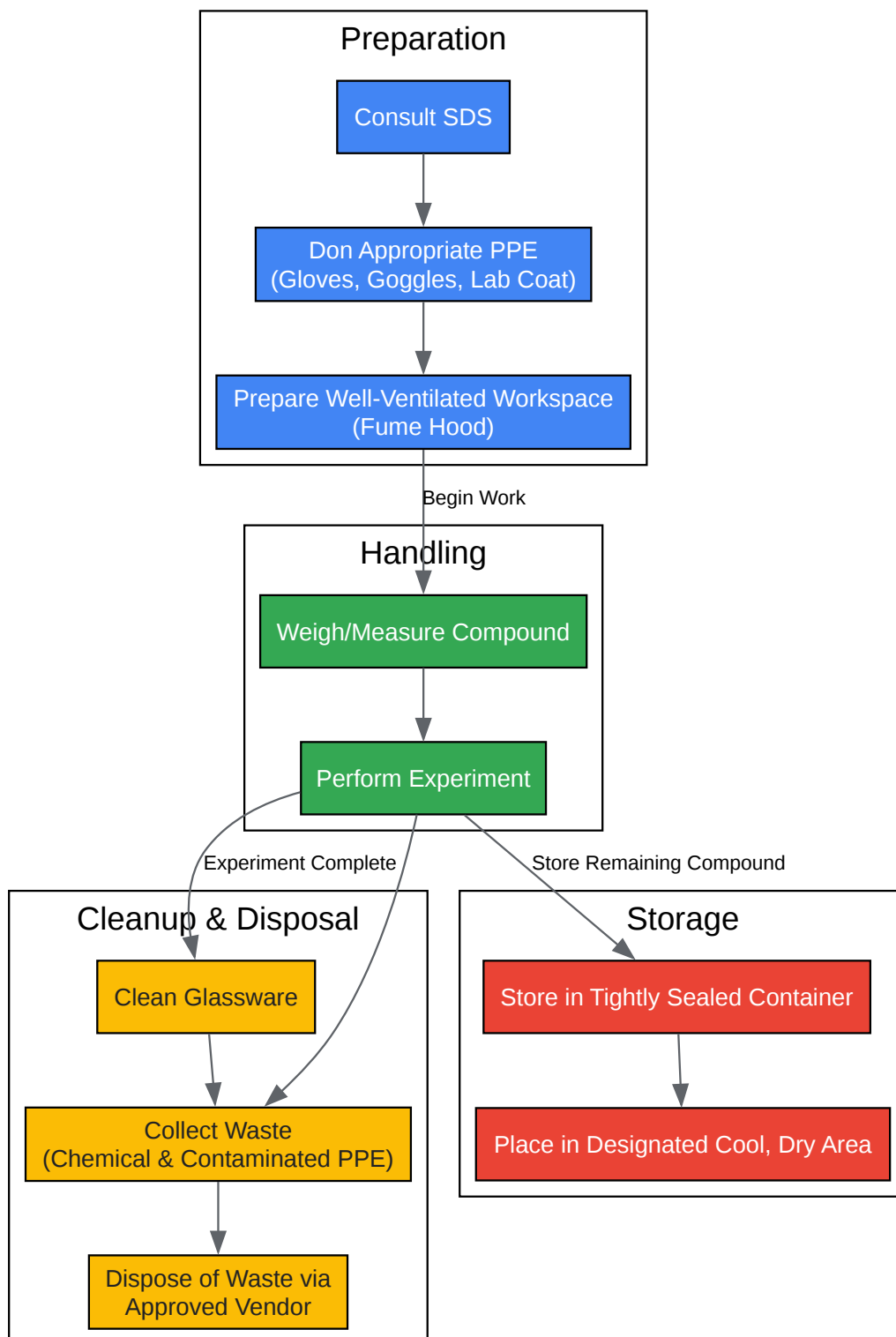
- N,N'-Dicyclohexylcarbodiimide (DCC) or other suitable carbodiimide coupling agent
- N-Hydroxysuccinimide (NHS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Anhydrous Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Thin Layer Chromatography (TLC) plates
- Silica gel for column chromatography

Procedure:

- Activation of Carboxylic Acid:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **Acid-PEG5-C2-Boc** (1 equivalent) and NHS (1.1 equivalents) in anhydrous DMF.
 - Cool the solution to 0°C in an ice bath.
 - Add DCC (1.1 equivalents) to the solution and stir at 0°C for 30 minutes, then allow the reaction to warm to room temperature and stir for an additional 4-6 hours.
 - Monitor the reaction progress by TLC.
- Conjugation to the Amine:
 - In a separate flask, dissolve the amine-containing ligand (1 equivalent) in anhydrous DMF.
 - Add the activated **Acid-PEG5-C2-Boc** solution dropwise to the amine solution at room temperature.

- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction progress by TLC.
- Work-up and Purification:
 - Once the reaction is complete, filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
 - Dilute the filtrate with DCM and wash with saturated sodium bicarbonate solution (3x) and brine (1x).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of methanol in DCM) to obtain the desired conjugate.
- Characterization:
 - Confirm the identity and purity of the final product using appropriate analytical techniques, such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Safe Handling Workflow for Acid-PEG5-C2-Boc



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Caption: A flowchart outlining the safe handling workflow for **Acid-PEG5-C2-Boc**.

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References

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